

Technical Guide: Solubility Profile & Purification of 3-Iodo-4-nitrophenol

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Compound of Interest

Compound Name: 3-Iodo-4-nitrophenol

CAS No.: 50590-07-3

Cat. No.: B1398473

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Executive Summary

This guide provides a technical analysis of the solubility thermodynamics of **3-Iodo-4-nitrophenol** (CAS 50590-07-3). Unlike generic nitrophenols, the presence of the iodine atom at the meta position (relative to the hydroxyl) significantly alters the lipophilicity (LogP) and acidity (pKa), dictating specific solvent choices for synthesis, purification, and formulation.

Key Physicochemical Parameters:

Parameter	Value	Technical Implication
Molecular Weight	265.01 g/mol	Moderate molecular size.
Melting Point	153–159 °C	High thermal stability; ideal for hot recrystallization.

(Acidic) | 6.39 ± 0.10 | More acidic than 4-nitrophenol (

7.15). Deprotonates at neutral pH. | | LogP (Lipophilicity) | 2.80 | Moderate lipophilicity; prefers organic phases over water. | | Appearance | Yellow crystalline solid | Chromophore sensitive to pH (Yellow

Orange in base). |

Physicochemical Architecture & Solubility

Mechanism

To master the solubility of this compound, one must understand the competing electronic and steric forces within the molecule.

The "Push-Pull" Electronic System

The solubility behavior is governed by three functional groups acting in tension:

- Phenolic Hydroxyl (-OH): Acts as a Hydrogen Bond Donor (HBD). This provides solubility in protic solvents (Alcohols).
- Nitro Group (-NO₂): A strong electron-withdrawing group (EWG) that polarizes the molecule, creating a high dipole moment. This ensures high solubility in polar aprotic solvents (DMSO, DMF).
- Iodine Atom (-I): A large, soft, lipophilic halogen. It increases the London Dispersion Forces (LDFs), making the molecule significantly less water-soluble than its non-halogenated parent.

The Acidity Factor (Δ Shift)

The iodine atom exerts an inductive electron-withdrawing effect (-I effect), stabilizing the phenoxide anion.

- Result: The Δ drops to ~6.4.

- **Solubility Consequence:** In buffered aqueous solutions above pH 7.5, the compound exists primarily as the anion, which is highly water-soluble. Below pH 5.0, it is the neutral protonated form, which is water-insoluble but soluble in organics.

Solubility Landscape: Solvent Selection Data

The following data categorizes solvents based on their interaction capability with **3-Iodo-4-nitrophenol**.

Table 1: Solubility Performance by Solvent Class

Solvent Class	Representative Solvents	Solubility Rating	Mechanistic Rationale
Polar Aprotic	DMSO, DMF, NMP	Excellent (>100 mg/mL)	Strong dipole-dipole interactions match the nitro group's polarity.
Polar Protic	Methanol, Ethanol, Isopropanol	Good (20–50 mg/mL)	H-bonding matches the phenolic -OH. Solubility increases drastically with temperature.
Chlorinated	Dichloromethane (DCM), Chloroform	Moderate	Good solvation of the iodine/aromatic core, but lacks H-bonding capability.
Esters/Ethers	Ethyl Acetate, THF	Moderate to Good	H-bond acceptors interact with the phenolic proton.
Non-Polar	Hexane, Heptane, Toluene	Poor/Anti-Solvent	Dominant polar forces of the solute prevent solvation by dispersion-only solvents.
Aqueous (Neutral)	Water (pH 7)	Very Poor (<1 mg/mL)	Hydrophobic iodine + aromatic ring dominate.
Aqueous (Basic)	0.1M NaOH or NaCO	High (as salt)	Deprotonation forms the water-soluble sodium phenolate salt.

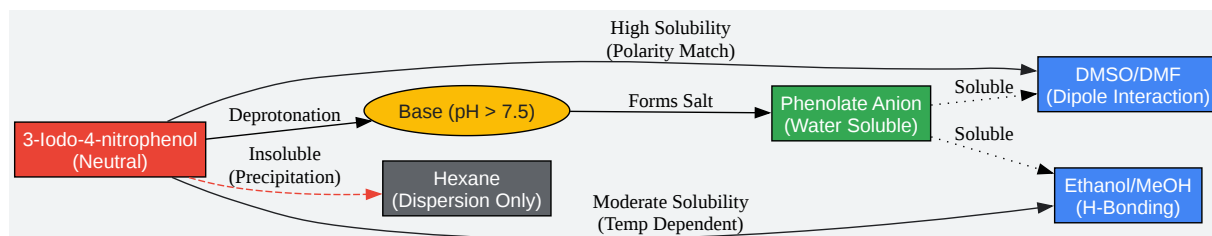
Thermodynamic Modeling: Hansen Solubility Parameters (HSP)

For formulation and solvent blending, we utilize Hansen Solubility Parameters.[1][2] The solute sphere for **3-Iodo-4-nitrophenol** is defined by:

- (Dispersion): ~21.0 MPa
(High due to Iodine)
- (Polarity): ~13.5 MPa
(Due to Nitro group)
- (H-Bonding): ~14.0 MPa
(Phenolic contribution)

Visualization: Interaction Mechanism

The diagram below illustrates the molecular interactions driving solubility.



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Caption: Solubility interaction map showing solvent compatibility and the pH-dependent switch to the water-soluble anionic form.

Validated Purification Protocols

As an Application Scientist, I recommend two primary purification workflows. The choice depends on the impurity profile.

Protocol A: Thermal Recrystallization (Purity < 98%)

This method exploits the steep solubility curve in alcohols. The high melting point (153°C) allows for safe heating without melting the solid into an "oil," which is a common failure mode in lower-melting nitrophenols.

Solvent System: Ethanol/Water (90:10 v/v).

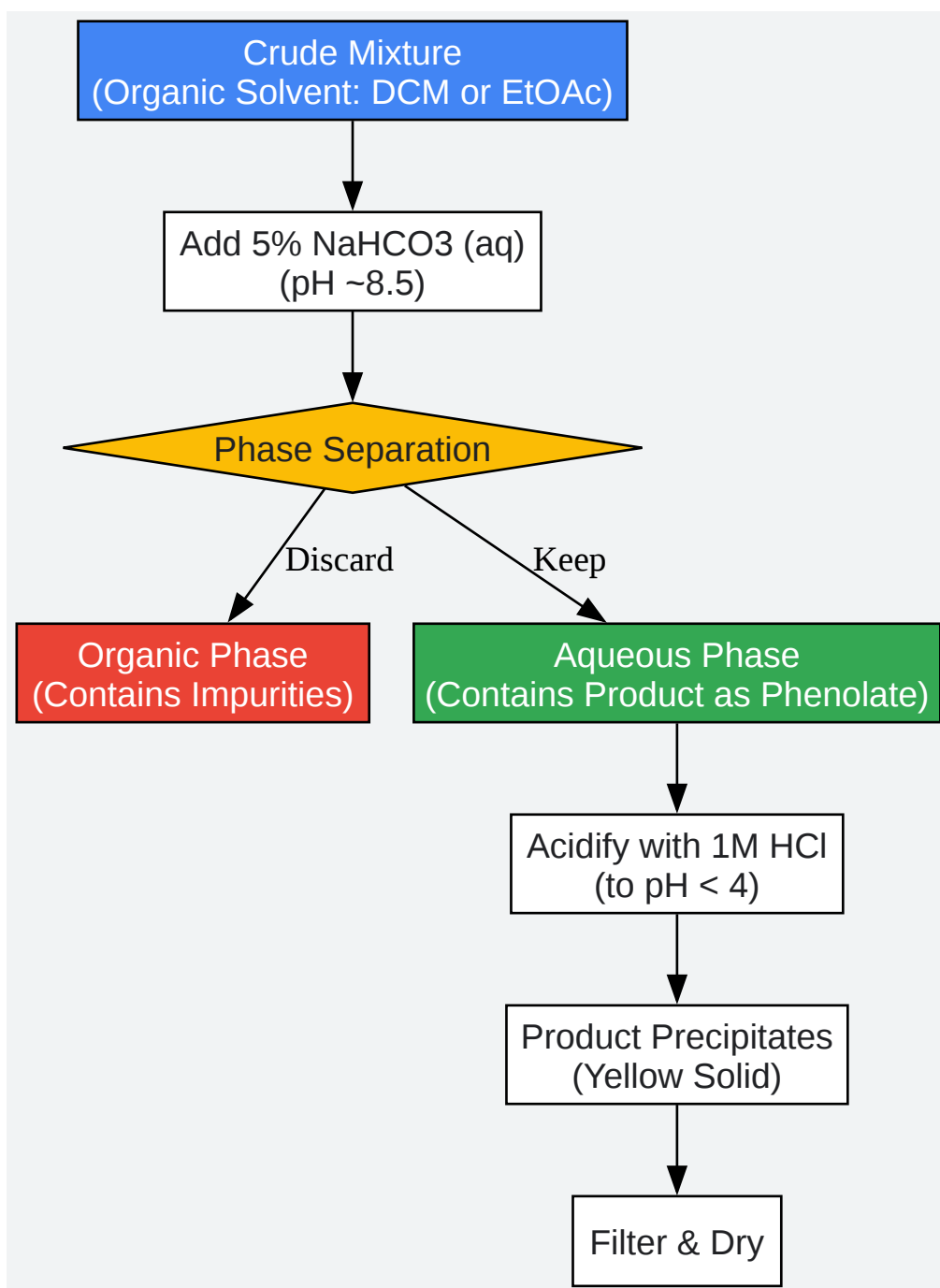
- **Why:** Water acts as an anti-solvent to lower the solubility floor at 4°C, maximizing yield.
- **Preparation:** Place crude solid in a round-bottom flask with a stir bar and reflux condenser.
- **Dissolution:** Add Ethanol (90%) slowly while heating to 75°C. Add just enough solvent to dissolve the solid completely.
- **Anti-Solvent Tuning:** Add warm water dropwise until a faint turbidity persists, then add 1-2 mL of Ethanol to clear it.
- **Cooling:** Remove heat. Allow to cool to room temperature (25°C) over 2 hours. Do not crash cool, or impurities will become trapped.
- **Crystallization:** Move to a 4°C fridge for 4 hours. Yellow needles should form.
- **Collection:** Filter via vacuum. Wash with cold (0°C) 50:50 Ethanol/Water. Dry under vacuum at 45°C.

Protocol B: pH-Swing Extraction (Removal of Non-Acidic Impurities)

This method utilizes the

(6.39) to separate the product from non-phenolic organic byproducts (e.g., unreacted nitro-arenes).

Workflow Visualization:



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Caption: pH-Swing extraction workflow isolating **3-Iodo-4-nitrophenol** based on its acidity (6.39).

Analytical Implications (HPLC)

When developing assays for this compound, solubility affects the mobile phase choice.

- Column: C18 (Reverse Phase).
- Mobile Phase: Acetonitrile/Water + 0.1% Formic Acid.
 - Note: Acid modifier is critical. Without acid, the phenol will partially ionize (dissociate) on the column, leading to peak tailing and split peaks. Keeping pH < 4 ensures it remains in the neutral form for sharp peak shape.
- Detection: UV at 254 nm (aromatic) or 350 nm (nitro-conjugation).

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 56924453, **3-Iodo-4-nitrophenol**. Retrieved from [\[Link\]](#)^[3]
- ChemSrc (2025). 4-Iodo-3-nitrophenol CAS 50590-07-3 Physicochemical Properties.^[4]^[5] Retrieved from [\[Link\]](#)^[6]
- Hansen, C. M. (2007). Hansen Solubility Parameters: A User's Handbook (2nd Ed.). CRC Press. (Standard reference for HSP methodology).

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Sources

- 1. Hansen Solubility Parameters | Hansen Solubility Parameters [\[hansen-solubility.com\]](https://hansen-solubility.com)
- 2. Hansen Solubility Parameters of Nitrocellulose and Application toward Printable Energetics - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- 3. 3-Iodo-4-nitrophenol | C₆H₄INO₃ | CID 56924453 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 4. echemi.com [\[echemi.com\]](https://echemi.com)
- 5. 4-Iodo-3-nitrophenol | CAS#:50590-07-3 | Chemsrcc [\[chemsrc.com\]](https://chemsrc.com)
- 6. prepchem.com [\[prepchem.com\]](https://prepchem.com)

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